

"physical and chemical properties of dipropyl adipate"

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Compound of Interest

Compound Name: *Dipropyl adipate*

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An In-depth Technical Guide to the Physical and Chemical Properties of Adipate Esters:
Dipropyl Adipate and Diisopropyl Adipate

Introduction

Dipropyl adipate and its isomer, diisopropyl adipate, are diesters of adipic acid and propanol or isopropanol, respectively. These compounds belong to the class of organic chemicals known as fatty acid esters.^[1] They are recognized for their properties as emollients, solvents, and plasticizers, leading to their use in a variety of applications, including cosmetics, personal care products, and pharmaceuticals.^{[2][3][4][5]} Diisopropyl adipate, in particular, is valued in cosmetic formulations for its ability to impart a lightweight, non-greasy, and silky feel to the skin, while also enhancing product spreadability.^{[4][6]} In the pharmaceutical industry, it can be used as an excipient in topical drug formulations to improve stability and solubility.^[3] This guide provides a comprehensive overview of the core physical and chemical properties of these adipate esters, detailed experimental protocols for their synthesis and analysis, and visualizations of key processes.

Physical and Chemical Properties

The quantitative physical and chemical data for **n-dipropyl adipate** and diisopropyl adipate are summarized in the tables below for clear comparison. These properties are fundamental to understanding the behavior of these esters in various scientific and industrial applications.

Dipropyl Adipate (n-propyl isomer)

Table 1: Physical and Chemical Properties of **Dipropyl Adipate** (CAS: 106-19-4)

Property	Value	Units	Source(s)
Molecular Formula	C ₁₂ H ₂₂ O ₄	-	[1][7]
Molecular Weight	230.30	g/mol	[1][7]
Appearance	Colorless clear liquid	-	[8]
Odor	Mild alcoholic	-	[8]
Boiling Point	273.00 to 274.00 (at 760 mm Hg)	°C	[8]
	144 (at 10 mmHg)	°C	[9]
Melting Point	-15.70	°C	[8]
Specific Gravity	0.97900 to 0.98300 (at 20°C)	-	[8]
Relative Density	0.979	-	[9]
Refractive Index	1.42900 to 1.43300 (at 20°C)	-	[8]
Flash Point	122.78 (Tag Closed Cup)	°C	[8]
	146	°C	[9]
Vapor Pressure	0.005 (estimated)	mmHg at 25°C	[8]
Solubility in Water	Very slightly soluble; 41.65 (est)	mg/L at 25°C	[1][8]
Solubility in Organic Solvents	Soluble in alcohol	-	[1][8]
Acid Value	1.0 max	mg KOH/g	[8]
logP (o/w)	2.988 (estimated)	-	[8]

Diisopropyl Adipate (iso-propyl isomer)

Table 2: Physical and Chemical Properties of Diisopropyl Adipate (CAS: 6938-94-9)

Property	Value	Units	Source(s)
Molecular Formula	C ₁₂ H ₂₂ O ₄	-	[10]
Molecular Weight	230.30	g/mol	[10]
Appearance	Clear colourless liquid	-	[10]
Odor	Light alcoholic aroma	-	[10] [11]
Boiling Point	251-253	°C	[11]
Solubility in Water	Practically insoluble or insoluble	-	[10] [11]
Solubility in Organic Solvents	Soluble in ethanol	-	[10] [11]
Specific Gravity	0.963-0.968 (at 20°C)	-	[11]
Refractive Index	1.423-1.427	-	[11]
Acid Value	1 max	-	[11]

Chemical Reactivity and Synthesis

Synthesis via Fischer Esterification

Dipropyl adipate and diisopropyl adipate are synthesized via a process known as Fischer esterification.^[4] This reaction involves the condensation of a carboxylic acid (adipic acid) with an alcohol (n-propanol or isopropanol) in the presence of a strong acid catalyst, typically sulfuric acid. The equilibrium nature of the reaction often requires specific conditions to drive it towards the product side for a high yield.^[12] One common method is the removal of water, a byproduct of the reaction, as it forms.^[12]

Hydrolysis

As esters, both **dipropyl adipate** and diisopropyl adipate are susceptible to hydrolysis, a reaction that cleaves the ester bond to yield the parent carboxylic acid (adipic acid) and alcohol (propanol or isopropanol). This reaction can be catalyzed by either acid or, more commonly, a base (saponification). The rate of hydrolysis is pH-dependent.^[13] For similar adipate esters like dibutyl adipate, hydrolysis is slow at neutral pH (pH 7) but increases significantly under alkaline conditions (pH 9).^{[14][15]} It can be inferred that **dipropyl adipate** would follow a similar pattern, being relatively stable in neutral aqueous solutions but hydrolyzing more rapidly in basic environments.

Experimental Protocols

While specific, validated protocols for **dipropyl adipate** are proprietary to manufacturers, the following sections describe the standard, universally accepted methodologies for the synthesis and characterization of such esters.

Protocol for Synthesis of Dipropyl Adipate

This protocol is based on the principles of Fischer esterification with removal of water to maximize yield.

- Apparatus Setup: Assemble a reaction apparatus consisting of a round-bottomed flask, a Dean-Stark trap, and a condenser. The flask should be equipped with a magnetic stirrer and placed in a heating mantle.
- Reactant Charging: To the round-bottomed flask, add adipic acid and a molar excess of n-propanol (e.g., a 1:3 molar ratio of acid to alcohol). Add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight).
- Reaction: Heat the mixture to reflux. As the reaction proceeds, water will be formed as a byproduct. The n-propanol and water will co-distill as an azeotrope into the Dean-Stark trap. Upon cooling in the trap, the water, being denser, will separate and collect in the bottom of the trap, while the upper n-propanol layer will overflow and return to the reaction flask.^[12] Continue the reflux until no more water is collected in the trap, indicating the reaction is near completion.
- Workup and Neutralization: Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with a saturated

sodium bicarbonate solution to neutralize the sulfuric acid catalyst and any unreacted adipic acid. Follow with a wash using a saturated sodium chloride solution (brine) to remove residual water and salts.

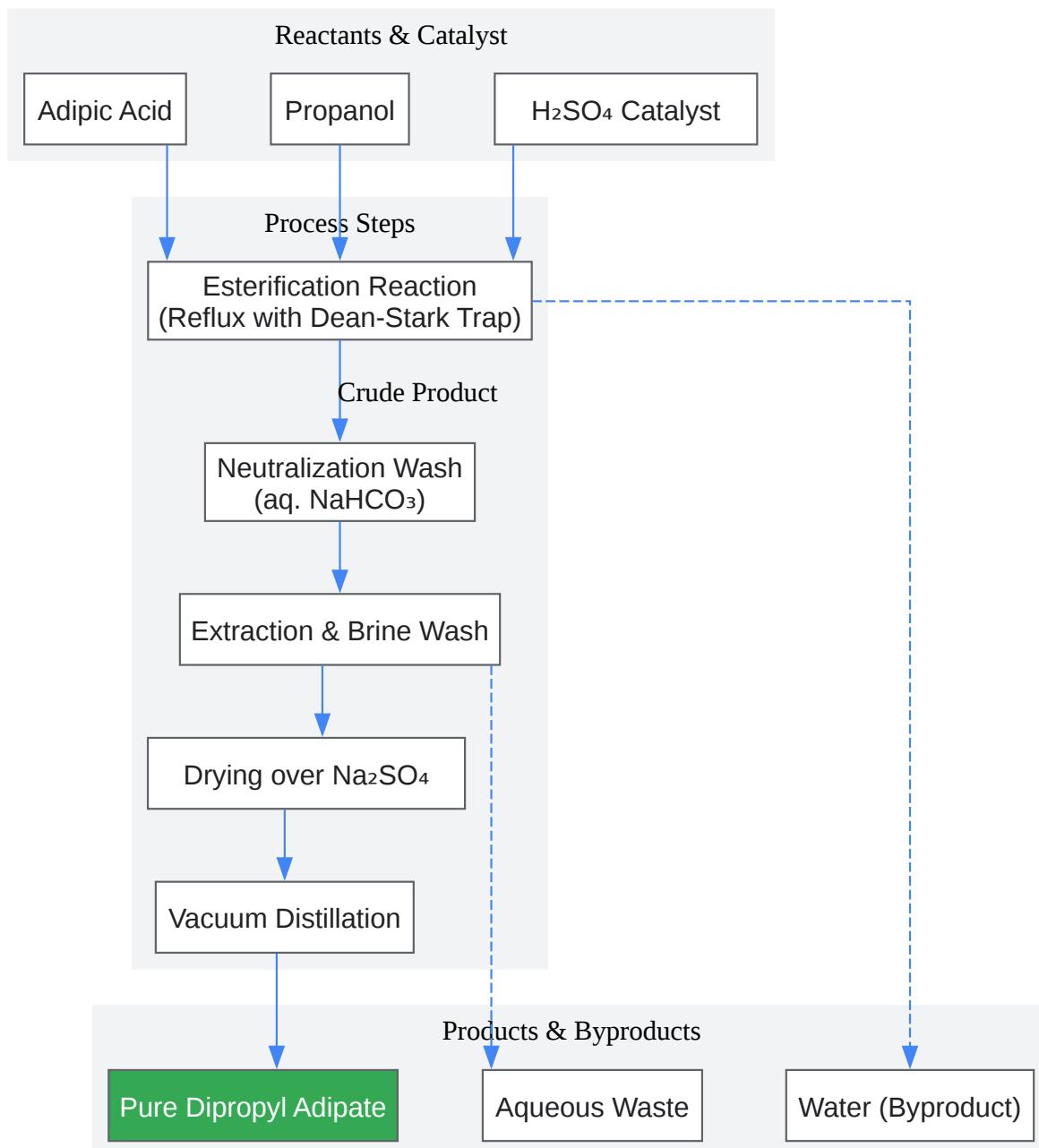
- Drying and Purification: Separate the organic layer and dry it over an anhydrous drying agent, such as anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent.
- Final Purification: Purify the crude **dipropyl adipate** product by vacuum distillation to remove unreacted n-propanol and any high-boiling impurities. Collect the fraction corresponding to the boiling point of **dipropyl adipate** at the given pressure.

Protocol for Characterization

- Boiling Point Determination: The boiling point can be accurately measured during the vacuum distillation step by recording the temperature at which the pure liquid and vapor phases are in equilibrium at a specific pressure.
- Density and Specific Gravity: Use a calibrated pycnometer or a digital density meter at a controlled temperature (e.g., 20°C) to determine the mass of a known volume of the purified ester.
- Refractive Index Measurement: Employ an Abbe refractometer to measure the refractive index of the liquid sample at a specified temperature (e.g., 20°C), typically using the sodium D-line (589 nm) as the light source.
- Solubility Testing: To assess solubility, add a small, measured amount of the ester to a test tube containing the solvent (e.g., water, ethanol). Agitate the mixture and observe for miscibility or the formation of a separate phase.^[16] For quantitative measurement, a saturated solution can be prepared and its concentration determined analytically.
- Acid Value Titration: Dissolve a known weight of the ester in a suitable solvent (e.g., neutralized ethanol). Titrate the solution with a standardized solution of potassium hydroxide (KOH) using phenolphthalein as an indicator. The acid value is expressed as the milligrams of KOH required to neutralize the free acids in one gram of the sample.

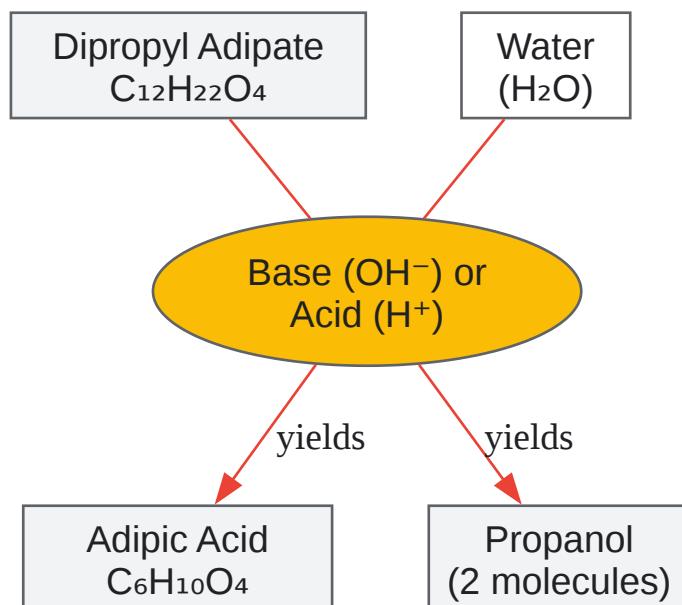
Visualizations

The following diagrams illustrate key logical and experimental workflows related to **dipropyl adipate**.



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Caption: Workflow for the synthesis and purification of **dipropyl adipate**.

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Caption: Logical relationship of the hydrolysis of **dipropyl adipate**.

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